

# Executive Summary: Immediate Disposal Directive

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## Compound of Interest

Compound Name: *Fmoc-Lys(Tnm)-OH*

Cat. No.: *B12277104*

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**Fmoc-Lys(Tnm)-OH** (CAS: 251316-95-7) is a solid organic compound containing a nitro-functionalized protecting group. While distinct from the highly explosive reagent Tetranitromethane (TNM), the presence of the nitro moiety necessitates treating this waste as potentially energetic and hazardous.

- Primary Disposal Method: Chemical Incineration (High Temperature).
- Waste Classification: Hazardous Organic Solid (Non-halogenated, unless mixed with halogenated solvents).
- Critical Restriction: Do NOT dispose of down the drain. Do NOT autoclave (heat sensitivity of nitro groups).

## Chemical Identification & Hazard Profile

Accurate identification is the first step in safety. Do not confuse this stable solid derivative with the liquid reagent Tetranitromethane.

Parameter	Specification
Chemical Name	Fmoc-Lys(Tnm)-OH
Full Name	N-alpha-(9-Fluorenylmethoxycarbonyl)-N-epsilon-[(3-nitro-1,5-dioxaspiro[5.5]undec-3-yl)methoxycarbonyl]-L-lysine
CAS Number	251316-95-7
Formula	C <sub>32</sub> H <sub>39</sub> N <sub>3</sub> O <sub>10</sub>
Physical State	White to off-white powder
Key Hazard	Nitro Group: Potential for thermal instability.[1] [2][3][4][5] Irritant: Skin/Eye/Respiratory.[6]
Reactivity	Incompatible with strong oxidizers and strong bases (which remove Fmoc).

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*Expert Insight: The "Tnm" group in this context refers to the 3-nitro-1,5-dioxaspiro[5.5]undec-3-yl moiety.[7] Unlike simple alkyl protecting groups, this structure contains a nitro group, which can contribute to exothermic decomposition if subjected to high heat or shock. Always handle as a reactive solid.*

## Waste Segregation & Classification

Proper segregation prevents dangerous cross-reactions in waste streams.

### A. Solid Waste (Unused Substance)

- Container: High-density polyethylene (HDPE) or amber glass jar.
- Labeling: "Hazardous Waste - Solid - Toxic/Irritant - **Fmoc-Lys(Tnm)-OH**".

- Segregation: Keep separate from oxidizers (e.g., nitrates, perchlorates) and reducing agents.

## B. Liquid Waste (Reaction Mixtures/HPLC Waste)

- Solvent Context: Usually dissolved in DMF, NMP, or DCM.[8][9]
- Classification:
  - If in DCM: Halogenated Organic Waste.
  - If in DMF/Methanol: Non-Halogenated Organic Waste.
- Precaution: Ensure the waste stream pH is neutral. Strongly basic waste (e.g., piperidine solutions) can cleave the Fmoc group, releasing the free amine, but the Tnm group may remain intact or degrade depending on conditions.

## C. Contaminated Debris (Sharps/Gloves)

- Sharps: Dispose of needles/syringes in rigid, puncture-proof biohazard/chemical sharps containers.
- Soft Debris: Gloves, paper towels, and weigh boats contaminated with the substance must be bagged in chemically resistant yellow/red hazardous waste bags (depending on institutional color codes) and incinerated.

## Detailed Disposal Protocols

### Protocol A: Disposal of Excess Solid Reagent

- Personal Protective Equipment (PPE): Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat. Use a fume hood.
- Transfer: Carefully transfer the solid into a pre-labeled hazardous waste container. Avoid generating dust.[10][11][12]
- Deactivation (Optional but recommended for trace amounts):
  - Note: There is no standard "neutralization" for the nitro group in a disposal context. Incineration is the only validated destruction method.

- Do not attempt to chemically degrade bulk amounts in the lab due to unknown exotherms.
- Sealing: Tightly cap the container. Wipe the exterior with a damp paper towel (dispose of the towel as contaminated debris).
- Manifest: Log the waste into your facility's tracking system under RCRA Code D001 (Ignitable/Reactive - precautionary) or D003 (Reactive) if determined by local EHS, though often classified simply as generic organic hazardous waste.

## Protocol B: Cleaning & Decontamination of Glassware

- Solvent Rinse: Rinse glassware 3x with Acetone or Dichloromethane (DCM).
  - Reasoning: Fmoc-amino acids have poor water solubility. Organic solvents are required to solubilize residues.
- Collection: Collect all rinsates into the appropriate liquid organic waste carboy.
- Washing: Wash glassware with soap and water only after visible solid is removed.
- Verification: Visual inspection under strong light to ensure no powder remains.

## Emergency Spill Management

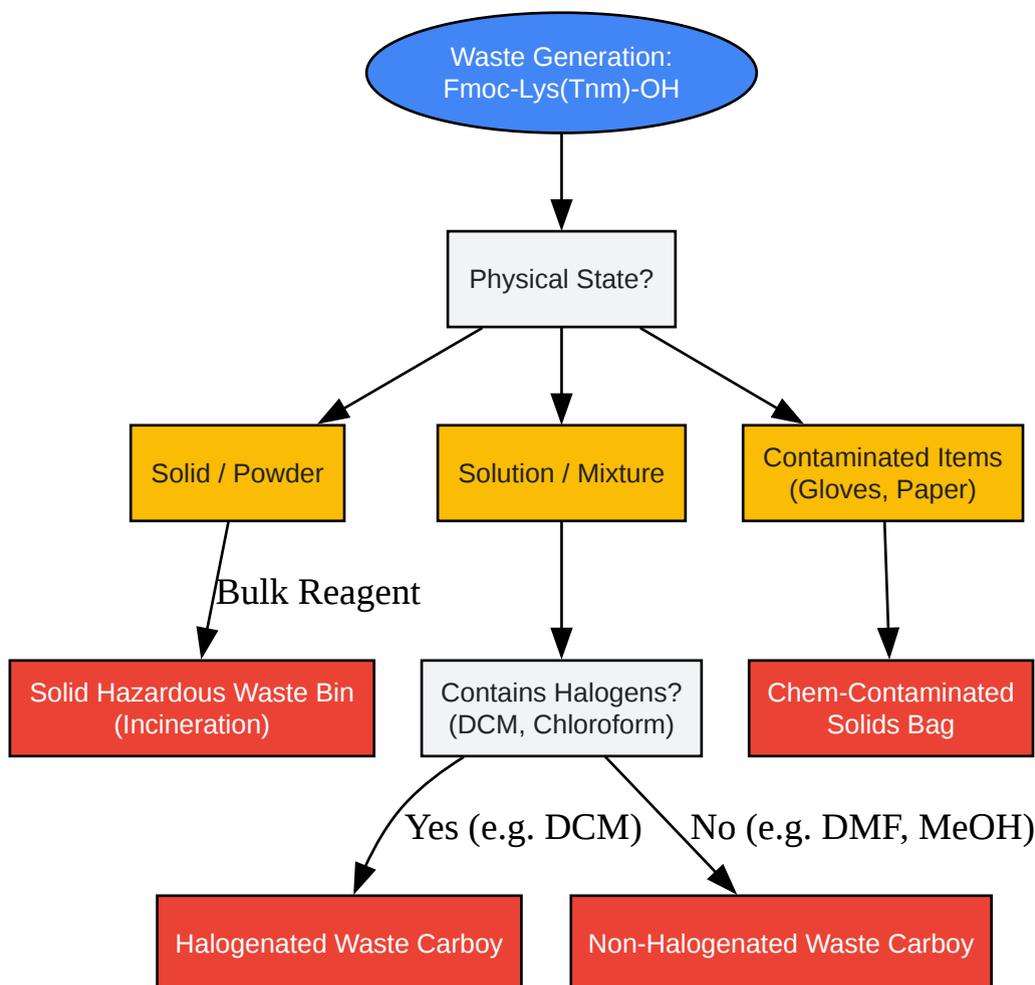
If **Fmoc-Lys(Tnm)-OH** is spilled:

- Evacuate & Ventilate: If a large amount (>10g) is spilled and dust is airborne, evacuate the immediate area.
- Dust Control: Cover the spill with a damp absorbent pad (dampened with water or ethanol) to prevent dust dispersion. Do not dry sweep.
- Cleanup:
  - Scoop up the damp material using a plastic scoop (spark-proof).
  - Place in a wide-mouth waste jar.
  - Wipe the surface with acetone followed by soap and water.

- Disposal: Label the jar as "Spill Debris: **Fmoc-Lys(Tnm)-OH**" and arrange for pickup.

## Visual Workflow: Waste Decision Tree

The following diagram illustrates the logical flow for segregating **Fmoc-Lys(Tnm)-OH** waste streams.



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Figure 1: Decision matrix for segregating **Fmoc-Lys(Tnm)-OH** waste based on physical state and solvent composition.[8]

## Regulatory Compliance (RCRA)

In the United States, waste characterization is mandatory under 40 CFR 262.11.

- P-List / U-List: **Fmoc-Lys(Tnm)-OH** is not specifically listed on the EPA P-list (acutely toxic) or U-list.
- Characteristic Waste:
  - Ignitability (D001): Unlikely for the solid, but possible if mixed with oxidizers.
  - Reactivity (D003): Due to the nitro group, EHS officers may conservatively classify it as potentially reactive, requiring incineration.
- Generator Status: Ensure your facility's monthly generation limits are not exceeded by this disposal.

## References

- Apeptide Co., Ltd. (n.d.).<sup>[13]</sup> **Fmoc-Lys(Tnm)-OH** Product Page & Specifications. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024).<sup>[10]</sup> Hazard Communication Standard: Nitro Compounds. Retrieved from [\[Link\]](#)

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